

Scale-up synthesis of 2-Fluoro-5-iodobenzonitrile for pharmaceutical intermediates

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Compound of Interest

Compound Name: **2-Fluoro-5-iodobenzonitrile**

Cat. No.: **B128481**

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Application Notes: Scale-Up Synthesis of 2-Fluoro-5-iodobenzonitrile

Introduction

2-Fluoro-5-iodobenzonitrile is a halogenated benzonitrile derivative that serves as a crucial building block in the synthesis of complex organic molecules for the pharmaceutical industry.^[1] ^[2] Its strategic placement of fluorine and iodine atoms makes it a versatile intermediate for creating novel therapeutic agents.^[3] It is notably used in the preparation of 5-substituted-3-amino indazoles, 5-iodo-1-methyl-1H-indazol-3-amine, and is a key intermediate for 4-phenoxybenzamide adenine dinucleotide.^[1]^[2]^[4] These application notes provide a detailed protocol for the laboratory-scale synthesis of **2-Fluoro-5-iodobenzonitrile**, with considerations for process scale-up. The primary method detailed is the Sandmeyer reaction, a reliable and well-established method for converting aryl amines into aryl cyanides.^[5]^[6]^[7]

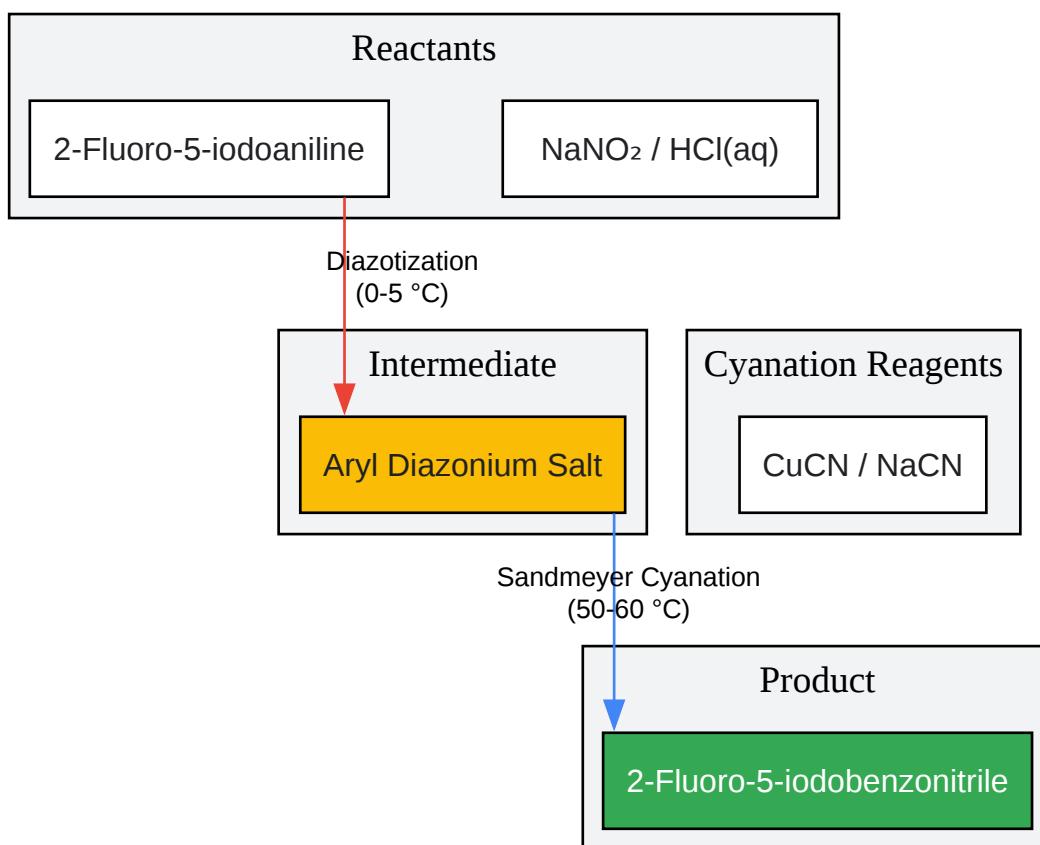
Physicochemical Properties

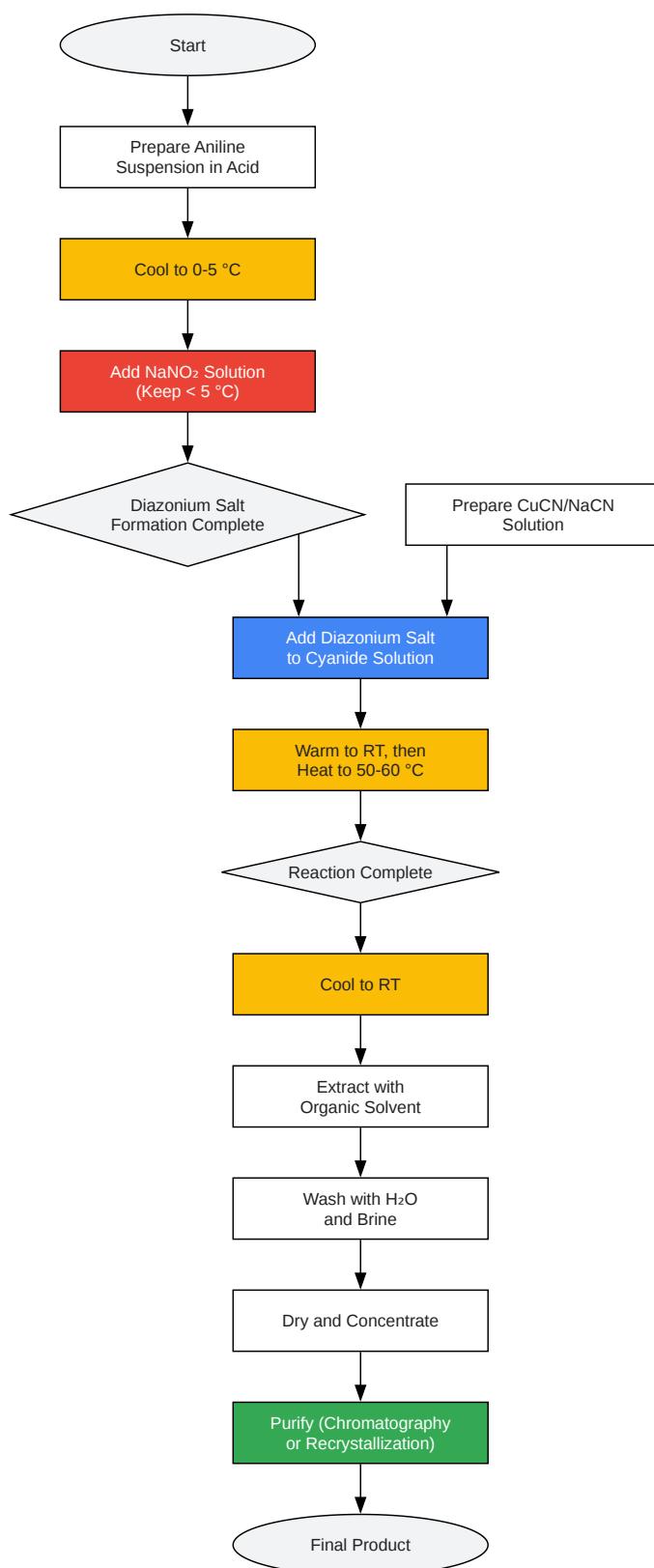
A summary of the key properties of **2-Fluoro-5-iodobenzonitrile** is presented below.

Property	Value
CAS Number	351003-36-6[2]
Molecular Formula	C ₇ H ₃ FIN[2]
Molecular Weight	247.01 g/mol [2][8]
Appearance	Off-white to light brown or very dark brown crystalline solid[1][2]
Melting Point	72-76 °C[2][4][8]

Synthetic Route: The Sandmeyer Reaction

The most common and well-documented laboratory synthesis for **2-Fluoro-5-iodobenzonitrile** is the Sandmeyer reaction.[5] This process involves two main stages: the diazotization of 2-fluoro-5-iodoaniline to form a diazonium salt, followed by a copper(I) cyanide-mediated cyanation to yield the final product.[5][7] The Sandmeyer reaction is a type of radical-nucleophilic aromatic substitution.[6][7]



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